

# A Technical Guide to the Historical Discovery and Measurement of Atmospheric Ozone

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This whitepaper provides a comprehensive overview of the pivotal discoveries and evolving methodologies in the study of atmospheric **ozone**. From its initial identification to the establishment of global monitoring networks, this guide details the key experiments, the scientists behind them, and the technological advancements that have shaped our understanding of this critical atmospheric component.

## The Discovery of Ozone

The journey into understanding atmospheric **ozone** began in the mid-19th century with the work of German chemist Christian Friedrich Schönbein.<sup>[1][2]</sup> In 1839, during experiments on the electrolysis of water and the slow oxidation of white phosphorus, Schönbein noted a distinct pungent odor, reminiscent of the air after a lightning strike.<sup>[2][3][4][5]</sup> This led him to isolate and identify a new gaseous substance, which he named "**ozone**" from the Greek word "ozein," meaning "to smell."<sup>[2][3][4]</sup> The chemical formula for **ozone**,  $O_3$ , was later determined in 1865 by Jacques-Louis Soret and confirmed by Schönbein in 1867.<sup>[3]</sup>

## Early Methodologies for Ozone Detection

Schönbein's initial work not only identified **ozone** but also provided the first method for its detection.

- **Principle:** This qualitative method relies on the oxidizing property of **ozone**. **Ozone** oxidizes iodide to iodine, which then reacts with starch to produce a characteristic blue color.

- Materials:
  - Potassium iodide (KI)
  - Starch
  - Filter paper
- Procedure:
  - A solution of potassium iodide and starch is prepared.
  - Strips of filter paper are soaked in the solution and then dried.
  - The prepared test paper is exposed to the air.
  - The degree and rate of the color change to blue indicate the relative presence of **ozone**.

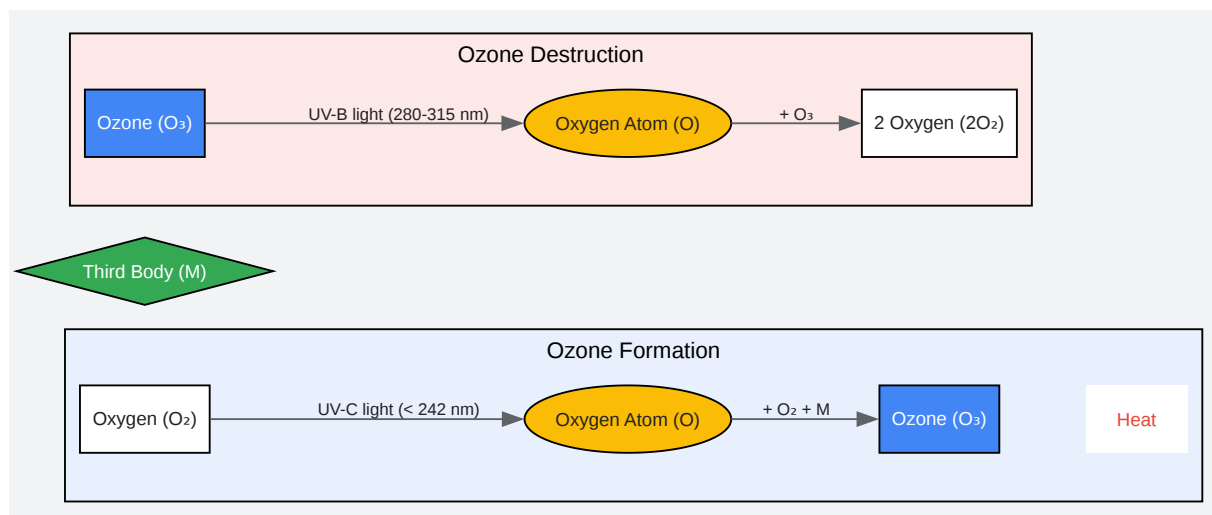
## The Discovery of the Atmospheric Ozone Layer

While Schönbein had suggested the presence of **ozone** in the atmosphere, it was the study of the solar spectrum that confirmed its existence and location in the upper atmosphere.<sup>[4]</sup>

- 1880: W. N. Hartley proposed that the sharp cut-off in the ultraviolet (UV) region of the solar spectrum was due to the absorption of this radiation by **ozone** in the atmosphere.<sup>[6]</sup> This was based on his laboratory observations of UV absorption by **ozone**.
- 1913: French physicists Charles Fabry and Henri Buisson made precise measurements of the UV spectrum of the sun.<sup>[6][7]</sup> Their work provided the first quantitative estimate of the total amount of atmospheric **ozone**, concluding it was equivalent to a layer approximately 5 mm thick at standard temperature and pressure.<sup>[7]</sup>
- 1917: Further confirmation came from Fowler and Strutt (who later became Lord Rayleigh), who identified absorption bands in the solar spectrum that were consistent with those of **ozone** observed in the laboratory.<sup>[7]</sup>

## The Chapman Cycle: A Theoretical Framework

In 1930, British mathematician and geophysicist Sydney Chapman proposed the first theoretical mechanism for the formation and destruction of **ozone** in the stratosphere, now known as the Chapman cycle or the **ozone**-oxygen cycle.<sup>[8][9][10][11][12]</sup> This photochemical theory provided a fundamental understanding of the natural balance of stratospheric **ozone**.



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Caption: The Chapman Cycle illustrating the formation and destruction of stratospheric **ozone**.

## Ground-Based Measurement: The Dobson Spectrophotometer

The 1920s marked a significant leap in **ozone** measurement with the invention of the Dobson spectrophotometer by Gordon M. B. Dobson.<sup>[13][14][15][16][17][18][19][20]</sup> This instrument became the standard for ground-based total **ozone** monitoring for many decades and led to the establishment of a global network of observing stations, especially during the International Geophysical Year of 1957-58.<sup>[7][20]</sup>

- Principle: The instrument measures the total column **ozone** by comparing the relative intensities of two wavelengths of solar UV radiation at the Earth's surface. One wavelength is

strongly absorbed by **ozone**, while the other is only weakly absorbed.<sup>[13][14][16]</sup> The ratio of these intensities is used to calculate the total amount of **ozone** in the atmospheric column above the instrument.

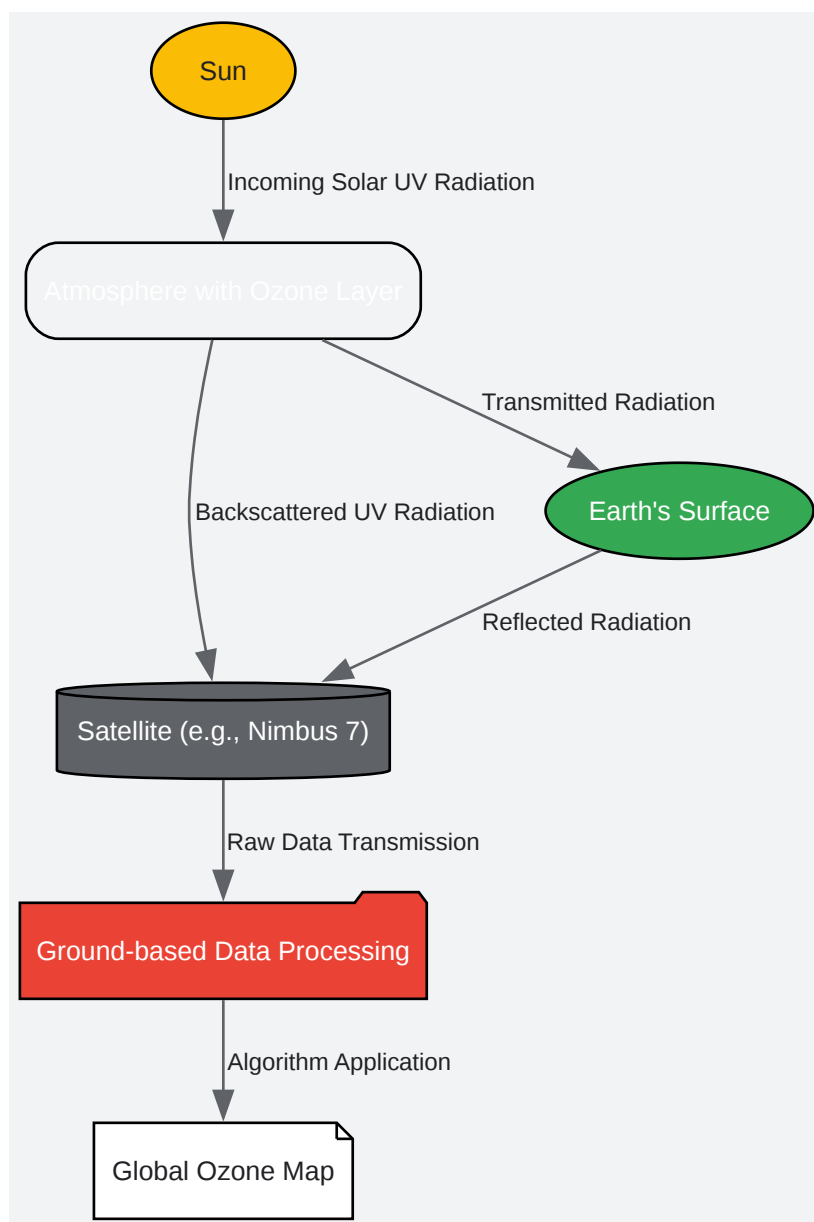
- Apparatus:
  - A double monochromator to isolate the desired UV wavelengths.
  - A photomultiplier tube to detect the light intensity.
  - An optical wedge for balancing the intensities of the two wavelengths.
- Procedure (Direct Sun Measurement):
  - The instrument is pointed directly at the sun.
  - The monochromator selects a pair of UV wavelengths (e.g., 305.5 nm and 325.4 nm).
  - The light from these two wavelengths is passed through the instrument.
  - The operator adjusts a calibrated dial connected to the optical wedge until the intensities of the two wavelengths are equal, as indicated by the photomultiplier tube.
  - The reading on the dial is used, along with the solar zenith angle, to calculate the total column **ozone**.
- Data Unit: The results are expressed in Dobson Units (DU). One Dobson Unit is defined as the thickness of 0.01 mm of pure **ozone** at standard temperature (0°C) and pressure (1 atm).<sup>[21]</sup>

Historical Ozone Measurement Milestones	Year	Key Scientist(s)	Contribution
Discovery of Ozone	1839	C. F. Schönbein	Identified and named ozone based on its characteristic odor during electrolysis experiments. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Determination of Ozone's Formula	1865	J-L. Soret	Determined the chemical formula of ozone to be O <sub>3</sub> . <a href="#">[3]</a>
First Suggestion of Atmospheric Ozone	1880	W. N. Hartley	Proposed that the UV cut-off in the solar spectrum was due to ozone absorption. <a href="#">[6]</a>
Confirmation of the Ozone Layer	1913	C. Fabry & H. Buisson	Confirmed the presence of the ozone layer and made the first quantitative estimate of its thickness. <a href="#">[6]</a> <a href="#">[7]</a>
Invention of the Spectrophotometer	1924	G. M. B. Dobson	Invented the first instrument for routine measurement of total atmospheric ozone. <a href="#">[13]</a> <a href="#">[14]</a>
Photochemical Theory of Ozone	1930	S. Chapman	Described the mechanism of ozone formation and destruction in the stratosphere. <a href="#">[8]</a> <a href="#">[10]</a>

## Satellite-Based Ozone Measurement: A Global Perspective

The advent of the space age revolutionized **ozone** monitoring, providing a global and continuous view of the **ozone** layer.

The idea of measuring **ozone** from space was first put forward in 1957.<sup>[22]</sup> The first successful implementation was the Backscatter Ultraviolet (BUV) instrument on the Nimbus 4 satellite, launched in 1970.<sup>[22]</sup> The modern era of continuous global **ozone** monitoring began with the launch of the Nimbus 7 satellite in 1978, which carried two key instruments: the Solar Backscatter Ultraviolet (SBUV) and the Total **Ozone** Mapping Spectrometer (TOMS).<sup>[22][23]</sup> <sup>[24]</sup> These instruments were instrumental in confirming the existence and scale of the Antarctic **ozone** hole, which was first reported by scientists from the British Antarctic Survey in 1985 based on ground-based Dobson spectrophotometer readings.<sup>[15][24][25][26][27][28]</sup>



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Caption: Workflow for satellite-based **ozone** measurement using the backscatter ultraviolet technique.

Era of Measurement	Primary Technology	Key Instruments	Data Output
Early Chemical	Chemical Reactions	Schönbein's Test Paper	Qualitative presence of ozone
Ground-based Spectroscopic	UV Absorption	Dobson Spectrophotometer	Total Column Ozone (Dobson Units)
Satellite Era	UV Backscatter	BUV, SBUV, TOMS, OMI	Global maps of total column ozone

This guide has outlined the foundational discoveries and the evolution of measurement techniques that have been crucial to our understanding of atmospheric **ozone**. The progression from simple chemical tests to sophisticated satellite-based systems illustrates a remarkable journey of scientific inquiry and technological innovation.

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